

# Application Note: Preparation of CAY10590 Stock Solution in DMSO

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: CAY10590

Cat. No.: B592788

[Get Quote](#)

**Audience:** This document is intended for researchers, scientists, and drug development professionals who require a standardized protocol for the preparation of a **CAY10590** stock solution for in vitro and in vivo studies.

**Introduction** **CAY10590** is a potent and selective inhibitor of secreted phospholipase A2 (sPLA2).[1][2] sPLA2 is an enzyme that catalyzes the hydrolysis of fatty acids, leading to the release of arachidonic acid, a precursor for eicosanoid synthesis.[1] Due to its role in inflammatory processes, sPLA2 is a target for therapeutic intervention in various diseases. **CAY10590** is utilized in research for studying conditions such as chronic inflammatory kidney diseases.[2][3] Accurate preparation of a stock solution is the first critical step for obtaining reliable and reproducible experimental results. Dimethyl sulfoxide (DMSO) is a common polar aprotic solvent used for this purpose due to its strong solubilizing capacity for a wide range of organic compounds.[4][5] This protocol provides a detailed, step-by-step guide to preparing a **CAY10590** stock solution in DMSO.

## Physicochemical Data and Storage

All essential quantitative data for **CAY10590** are summarized in the table below. This information is critical for accurate calculations and proper handling of the compound.

Parameter	Value	Source
Molecular Weight	347.5 g/mol	[1]
Appearance	Crystalline solid	[1]
Solubility in DMSO	20 mg/mL	[1]
Storage (Powder)	-20°C for up to 2-3 years	[2][3][6]
Storage (Stock Solution in DMSO)	-80°C for up to 6 months-20°C for up to 1 month	[3]

## Experimental Protocol

### Materials

- **CAY10590** powder (CAS: 1101136-50-8)
- Anhydrous/spectroscopic grade Dimethyl Sulfoxide (DMSO) (CAS: 67-68-5)
- Sterile, nuclease-free microcentrifuge tubes or cryovials

### Equipment

- Analytical balance (if not using a pre-weighed vial)
- Calibrated micropipettes (P200, P1000)
- Sterile, filtered pipette tips
- Vortex mixer
- Sonicator (optional, for aiding dissolution)
- Laminar flow hood or sterile workbench
- -20°C and -80°C freezers

### Safety Precautions

- Always wear appropriate Personal Protective Equipment (PPE), including a lab coat, safety glasses, and chemical-resistant gloves.
- Handle **CAY10590** powder in a chemical fume hood or a ventilated enclosure to avoid inhalation.
- DMSO is an excellent solvent that can facilitate the absorption of other chemicals through the skin.<sup>[7]</sup> Avoid direct contact with skin. If contact occurs, wash the affected area thoroughly with water.
- Consult the Safety Data Sheet (SDS) for both **CAY10590** and DMSO before starting the procedure.

## Stock Solution Preparation (Example: 10 mM)

This protocol describes the preparation of a 10 mM stock solution. The same principle can be applied to prepare a stock of any desired concentration, provided it does not exceed the solubility limit of 20 mg/mL.

**Step 1: Equilibrate Reagents** Before opening, allow the vial containing **CAY10590** powder and the DMSO solvent to equilibrate to room temperature for at least 15-20 minutes. This prevents condensation of atmospheric moisture, which can affect compound stability.

**Step 2: Calculate Required DMSO Volume** The volume of DMSO required depends on the mass of **CAY10590** and the desired final concentration. It is often more accurate to dissolve the entire contents of a pre-weighed vial rather than weighing out small amounts of powder.<sup>[8]</sup>

The formula for calculating the required solvent volume is:

$$\text{Volume (L)} = \text{Mass (g)} / (\text{Molecular Weight (g/mol)} \times \text{Molarity (mol/L)})$$

Example Calculation for 1 mg of **CAY10590**:

- Mass = 1 mg = 0.001 g
- Molecular Weight = 347.5 g/mol
- Desired Concentration = 10 mM = 0.010 mol/L

$$\text{Volume (L)} = 0.001 \text{ g} / (347.5 \text{ g/mol} \times 0.010 \text{ mol/L}) = 0.0002877 \text{ L}$$

$$\text{*Volume (}\mu\text{L)} = 0.0002877 \text{ L} \times 1,000,000 \mu\text{L/L} = 287.8 \mu\text{L}$$

Therefore, add 287.8  $\mu\text{L}$  of DMSO to 1 mg of **CAY10590** to obtain a 10 mM stock solution. A pre-calculated table for common stock concentrations is provided below.

Mass of CAY10590	Volume of DMSO for 1 mM Stock	Volume of DMSO for 5 mM Stock	Volume of DMSO for 10 mM Stock
1 mg	2.878 mL	575.5 $\mu\text{L}$	287.8 $\mu\text{L}$
5 mg	14.388 mL	2.878 mL	1.439 mL
10 mg	28.777 mL	5.755 mL	2.878 mL

### Step 3: Dissolution

- Using a calibrated micropipette, carefully add the calculated volume of DMSO to the vial containing the **CAY10590** powder.
- Cap the vial tightly and vortex thoroughly for 1-2 minutes until the solid is completely dissolved.
- Visually inspect the solution against a light source to ensure there are no visible particulates. If dissolution is slow, gentle warming of the tube to 37°C or brief sonication can be used to aid the process.

### Step 4: Aliquoting and Storage

- To avoid repeated freeze-thaw cycles that can degrade the compound, it is critical to aliquot the stock solution into smaller, single-use volumes.[\[6\]](#)
- Dispense the solution into sterile, amber-colored cryovials or microcentrifuge tubes. Typical aliquot volumes range from 10  $\mu\text{L}$  to 100  $\mu\text{L}$ , depending on experimental needs.
- Label each aliquot clearly with the compound name (**CAY10590**), concentration (10 mM), solvent (DMSO), and date of preparation.

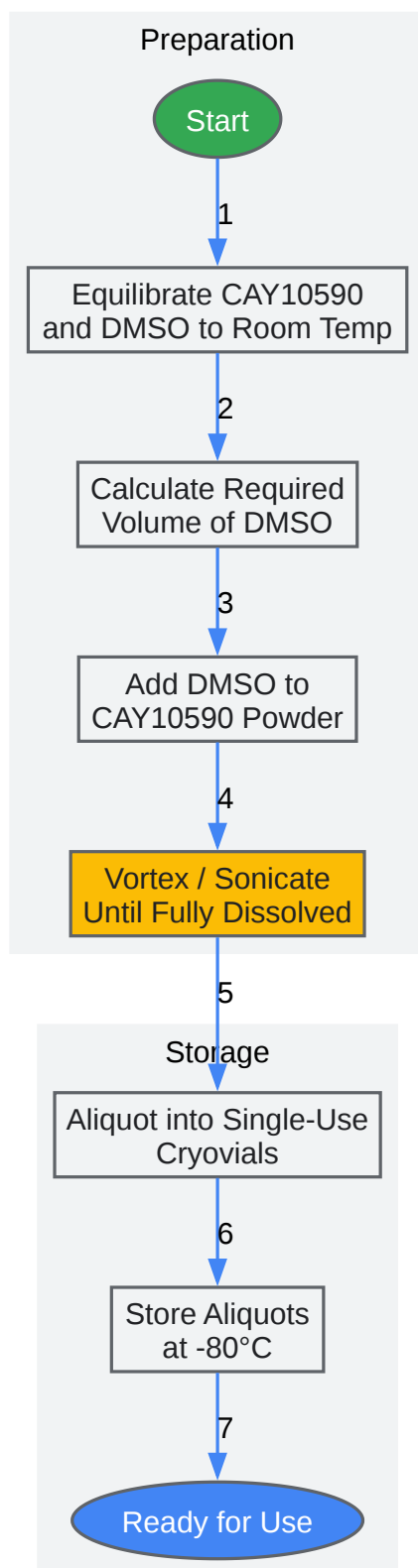
- For long-term storage (up to 6 months), store the aliquots at -80°C. For short-term storage (up to 1 month), -20°C is sufficient.[\[3\]](#)

## Preparation of Working Solutions

- When preparing working solutions for cell-based assays, the DMSO stock should be diluted in the appropriate culture medium.
- It is crucial to ensure the final concentration of DMSO in the assay is low (typically <0.5%) to prevent solvent-induced cytotoxicity.[\[6\]](#)
- Always include a vehicle control in experiments, which consists of the culture medium with the same final concentration of DMSO used for the test compound.

## Workflow Visualization

The following diagram illustrates the key steps in the preparation and storage of the **CAY10590** stock solution.



[Click to download full resolution via product page](#)

Caption: Workflow for **CAY10590** stock solution preparation.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. caymanchem.com [caymanchem.com]
- 2. CAY10590|1101136-50-8|COA [dcchemicals.com]
- 3. CAY10590 Datasheet DC Chemicals [dcchemicals.com]
- 4. ptacts.uspto.gov [ptacts.uspto.gov]
- 5. Dimethyl sulfoxide - Wikipedia [en.wikipedia.org]
- 6. medchemexpress.cn [medchemexpress.cn]
- 7. Dimethyl Sulfoxide | (CH<sub>3</sub>)<sub>2</sub>SO | CID 679 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. Making a stock solution for my drug using DMSO - General Lab Techniques [protocol-online.org]
- To cite this document: BenchChem. [Application Note: Preparation of CAY10590 Stock Solution in DMSO]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b592788#how-to-prepare-a-stock-solution-of-cay10590-in-dmsol]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)